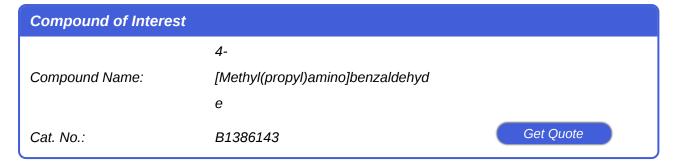


# In-Depth Technical Guide to 4-[Methyl(propyl)amino]benzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4- [Methyl(propyl)amino]benzaldehyde** (CAS No. 1078-18-8). Due to the limited availability of a dedicated Material Safety Data Sheet (MSDS) for this specific compound, this document compiles available data for the substance and supplements it with information from structurally analogous compounds. All data derived from similar compounds are clearly indicated. This guide is intended for use by trained professionals in a laboratory or research setting.

## **Chemical and Physical Properties**

Quantitative data for **4-[Methyl(propyl)amino]benzaldehyde** and its structural analogs are presented below for comparative analysis.



Property	4- [Methyl(propyl )amino]benzal dehyde	4- Methylbenzald ehyde	4- Aminobenzald ehyde	4- (Dimethylamin o)benzaldehyd e
CAS Number	1078-18-8	104-87-0	556-18-3	100-10-7
Molecular Formula	C11H15NO	C <sub>8</sub> H <sub>8</sub> O	C7H7NO	C <sub>9</sub> H <sub>11</sub> NO
Molecular Weight	177.25 g/mol [1]	120.15 g/mol [2]	121.14 g/mol	149.19 g/mol
Physical Form	Solid[1]	Liquid	Yellow crystalline powder[3]	Solid
Melting Point	No data available	-6 °C	77-79 °C	72-75 °C[3]
Boiling Point	No data available	204-205 °C[4]	138-139 °C	No data available
Purity	98%	>95%[4]	No data available	≥98%
InChl Key	QQDXNZZRGUI THW- UHFFFAOYSA- N[1]	No data available	VATYWCRQDJI RAI- UHFFFAOYSA-N	BGNGWHSBYQ YVRX- UHFFFAOYSA-N

## **Hazard Identification and Safety Precautions**

A definitive GHS classification for **4-[Methyl(propyl)amino]benzaldehyde** is not readily available. Therefore, the hazard profile has been inferred from structurally related compounds. Researchers should handle this compound with the assumption that it may possess similar hazards.

Anticipated GHS Hazard Classification (Based on Analogs):

- Acute Toxicity, Oral (Category 4) H302: Harmful if swallowed.[2][5]
- Skin Irritation (Category 2) H315: Causes skin irritation.[2][5]
- Serious Eye Irritation (Category 2A) H319: Causes serious eye irritation.[2][5]



- May cause respiratory irritation (Category 3) H335: May cause respiratory irritation.[2][5]
- Combustible Liquid (Category 4) H227: Combustible liquid.[6]

Precautionary Statements (Recommended):

Category	Statement		
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4] P264: Wash skin thoroughly after handling.[4][6] P270: Do not eat, drink or smoke when using this product. [6] P271: Use only outdoors or in a well- ventilated area.[4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6]		
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.  [6] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6] P332 + P313: If skin irritation occurs: Get medical advice/attention.[4] P337 + P313: If eye irritation persists: Get medical advice/attention.  [4] P362: Take off contaminated clothing and wash before reuse.[4]		
Storage	P403 + P233: Store in a well-ventilated place.  Keep container tightly closed.[4] P405: Store locked up.[4]		
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[4]		



## **Experimental Protocols**

Detailed methodologies for the synthesis and purification of similar aminobenzaldehydes are provided as a reference for researchers.

# Synthesis of 4-Aminobenzaldehyde via Reduction of 4-Nitrobenzaldehyde

This protocol is adapted from established methods for the reduction of nitroarenes.

- 4-Nitrobenzaldehyde
- Iron powder

Materials:

- Ammonium chloride (NH4Cl)
- Ethanol
- Water
- · Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Celite

### Procedure:

- To a solution of 4-nitrobenzaldehyde in ethanol/water, add ammonium chloride followed by iron powder.
- Heat the mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).



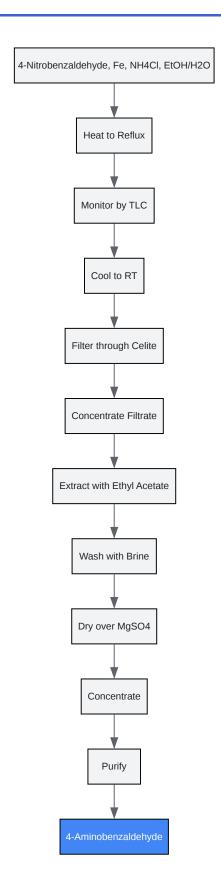




- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of Celite to remove the iron catalyst.
- Concentrate the filtrate under reduced pressure to remove the ethanol.
- Extract the aqueous residue with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to yield crude 4-aminobenzaldehyde.
- Purify the crude product by column chromatography or recrystallization.

**Experimental Workflow for Synthesis** 





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Caption: Workflow for the synthesis of 4-aminobenzaldehyde.



## **Purification by Steam Distillation**

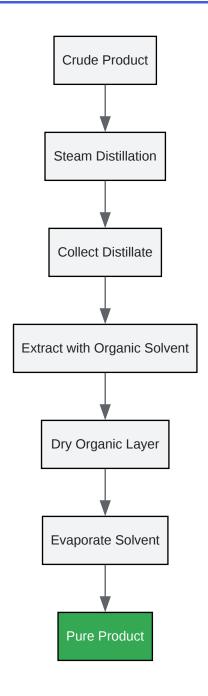
For volatile aminobenzaldehydes, steam distillation can be an effective purification method.

### Procedure:

- Set up a steam distillation apparatus.
- Introduce the crude aminobenzaldehyde into the distillation flask.
- Pass steam through the mixture to co-distill the product with water.
- Collect the distillate, which will contain the purified aminobenzaldehyde.
- Extract the product from the distillate using a suitable organic solvent.
- Dry the organic extract and evaporate the solvent to obtain the pure compound.

**Purification Workflow** 





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Caption: General purification workflow for aminobenzaldehydes.

# **Toxicological and Ecotoxicological Information**

Specific toxicological and ecotoxicological data for **4-[Methyl(propyl)amino]benzaldehyde** are not available. The following information is based on data for 4-methylbenzaldehyde and 4-(dimethylamino)benzaldehyde.

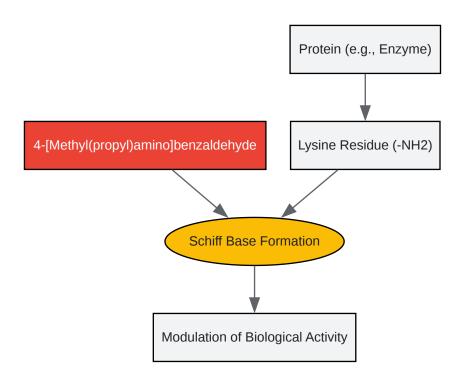


- Acute Toxicity: Harmful if swallowed.[6] For 4-methylbenzaldehyde, the LC50 for fish (Leuciscus idus) is reported to be between 22 and 46 mg/l over 96 hours.[5]
- Aquatic Toxicity: Harmful to aquatic life.[6] For 4-(dimethylamino)benzaldehyde, it is considered toxic to aquatic life with long-lasting effects.
- Biodegradability: 4-methylbenzaldehyde is readily biodegradable.[5]

# Potential Signaling Pathways and Biological Interactions

Aminobenzaldehyde derivatives can participate in various biological pathways. For instance, they can act as precursors in the synthesis of Schiff bases, which are known to have a wide range of biological activities. The aldehyde group can react with primary amino groups, such as those in the side chains of lysine residues in proteins, potentially leading to the modulation of protein function.

Potential Biological Interaction Pathway



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Caption: Potential interaction of the compound with proteins.

## Handling, Storage, and Disposal

### Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Wash hands thoroughly after handling.[6]
- Use only in a well-ventilated area.[6]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[6]

### Storage:

- Store in a tightly closed container.[4]
- Keep in a cool, dry, and well-ventilated place.[4]
- Store away from incompatible materials such as strong oxidizing agents.

### Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[4]
- Do not allow to enter drains or waterways.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). All laboratory work should be conducted by trained professionals who have performed a thorough risk assessment. The information provided is based on the best available data at the time of writing and may not be exhaustive.



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